

A Deep Dive into the Spectroscopic Characterization of 4-(1-Adamantyl)-2-bromophenol

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Compound of Interest

Compound Name: 4-(1-Adamantyl)-2-bromophenol

CAS No.: 63013-55-8

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive exploration of the spectroscopic analysis of **4-(1-Adamantyl)-2-bromophenol**, a key intermediate in the synthesis of various pharmaceutical compounds. As the precise structural elucidation of such molecules is paramount for drug development and quality control, this document offers a detailed, field-proven approach to its characterization using a suite of spectroscopic techniques. We will delve into the theoretical underpinnings and practical applications of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy. For each method, we present a detailed experimental protocol, predicted spectral data, and an in-depth interpretation, grounded in established scientific principles. This guide is designed to serve as a valuable resource for researchers and professionals, enabling them to confidently identify and characterize this and similar complex organic molecules.

Introduction: The Significance of 4-(1-Adamantyl)-2-bromophenol

The adamantane moiety, a rigid, cage-like hydrocarbon, has garnered significant attention in medicinal chemistry due to its unique lipophilic properties and its ability to confer metabolic stability to drug molecules. When incorporated into a phenolic structure, such as in **4-(1-Adamantyl)-2-bromophenol**, it creates a versatile building block for the synthesis of a wide range of biologically active compounds. The bromine substituent further enhances its utility as a synthetic intermediate, allowing for a variety of cross-coupling reactions.

Given its importance, the unambiguous structural confirmation of **4-(1-Adamantyl)-2-bromophenol** is a critical step in any synthetic workflow. Spectroscopic analysis provides a powerful, non-destructive means to achieve this, offering a detailed fingerprint of the molecule's atomic and electronic structure. This guide will walk through the core spectroscopic techniques used to achieve a comprehensive characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unraveling the Carbon-Hydrogen Framework

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the chemical environment of individual hydrogen (^1H) and carbon (^{13}C) atoms, allowing for the precise mapping of the molecular structure.

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

A robust and reliable NMR analysis begins with meticulous sample preparation and the selection of appropriate acquisition parameters.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of **4-(1-Adamantyl)-2-bromophenol** for ^1H NMR and 20-50 mg for ^{13}C NMR.

- Dissolve the sample in approximately 0.6 mL of a deuterated solvent, such as chloroform-d (CDCl_3) or dimethyl sulfoxide- d_6 (DMSO-d_6), in a clean, dry 5 mm NMR tube. The choice of solvent is critical as it can influence chemical shifts; CDCl_3 is a common choice for its ability to dissolve a wide range of organic compounds.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), to the solution to provide a reference signal at 0.00 ppm.
- Data Acquisition:
 - Acquire the spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher) to achieve optimal signal dispersion and resolution.
 - For ^1H NMR, a standard single-pulse experiment is typically sufficient. Key parameters to optimize include the number of scans (typically 8-16 for a sample of this concentration), the relaxation delay (D1, typically 1-2 seconds), and the acquisition time.
 - For ^{13}C NMR, a proton-decoupled experiment is standard to produce a spectrum with single lines for each unique carbon atom. A larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary due to the lower natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.

Predicted ^1H NMR Spectrum and Interpretation

The predicted ^1H NMR spectrum of **4-(1-Adamantyl)-2-bromophenol** in CDCl_3 is expected to exhibit distinct signals corresponding to the aromatic, adamantyl, and hydroxyl protons.

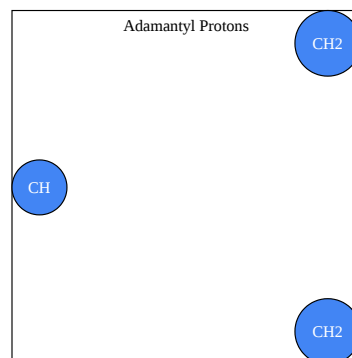
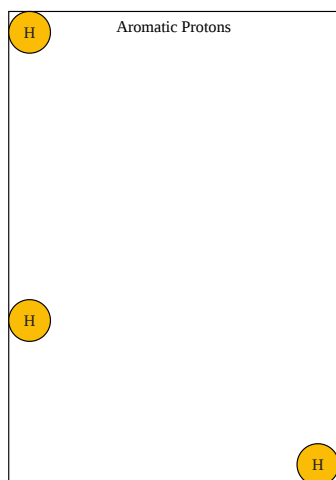
Predicted ^1H NMR Data:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.45	d	1H	Ar-H (ortho to -OH, meta to adamantyl)
~7.20	dd	1H	Ar-H (meta to -OH and Br, ortho to adamantyl)
~6.90	d	1H	Ar-H (ortho to adamantyl)
~5.50	s	1H	-OH
~2.10	br s	3H	Adamantyl-CH
~1.90	br s	6H	Adamantyl-CH ₂
~1.75	br s	6H	Adamantyl-CH ₂

Interpretation:

- Aromatic Region (6.90-7.45 ppm): The three aromatic protons are expected to appear as distinct signals due to their different chemical environments. The proton ortho to the bromine and hydroxyl groups will be the most deshielded. The coupling patterns (doublets and a doublet of doublets) will reflect the ortho and meta relationships between the protons.
- Hydroxyl Proton (~5.50 ppm): The phenolic hydroxyl proton typically appears as a broad singlet. Its chemical shift can be highly variable and is dependent on concentration, temperature, and solvent.
- Adamantyl Region (1.75-2.10 ppm): The adamantyl group has three distinct types of protons: the bridgehead methine protons (-CH), and two sets of methylene protons (-CH₂). These will appear as broad singlets or multiplets in the aliphatic region of the spectrum. The high symmetry of the adamantyl cage often leads to overlapping signals.

4-(1-Adamantyl)-2-bromophenol



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Caption: Predicted ^1H NMR assignments for **4-(1-Adamantyl)-2-bromophenol**.

Predicted ^{13}C NMR Spectrum and Interpretation

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon atoms in the molecule.

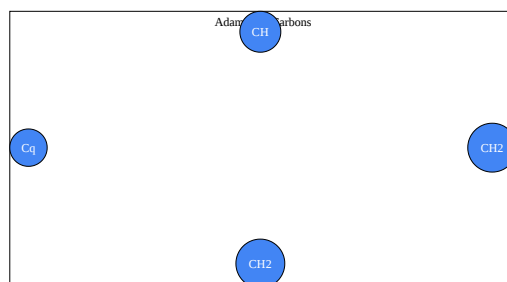
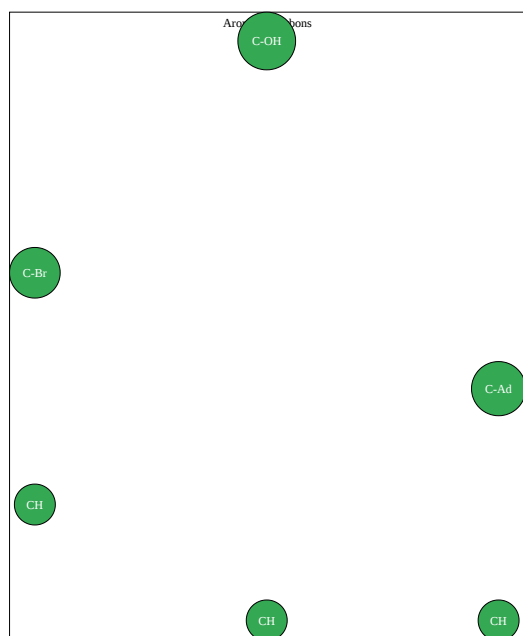
Predicted ^{13}C NMR Data:

Chemical Shift (ppm)	Assignment
~150	C-OH
~145	C-Adamantyl
~133	C-Br
~130	Ar-CH
~128	Ar-CH
~118	Ar-CH
~43	Adamantyl-CH ₂
~36	Adamantyl-C (quaternary)
~30	Adamantyl-CH
~29	Adamantyl-CH ₂

Interpretation:

- Aromatic Carbons (118-150 ppm):** The six aromatic carbons will give rise to six distinct signals. The carbon attached to the hydroxyl group (C-OH) will be the most deshielded, appearing around 150 ppm. The carbon bearing the adamantyl group and the carbon bonded to the bromine will also be significantly downfield.
- Adamantyl Carbons (29-43 ppm):** The adamantyl cage has four unique carbon environments: the quaternary carbon attached to the aromatic ring, the three bridgehead methine carbons (-CH), and two sets of six equivalent methylene carbons (-CH₂). These will appear as four distinct signals in the aliphatic region.

4-(1-Adamantyl)-2-bromophenol



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Caption: Predicted ^{13}C NMR assignments for **4-(1-Adamantyl)-2-bromophenol**.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and simple technique used to identify the functional groups present in a molecule. It is based on the principle that molecular bonds vibrate at specific frequencies, and these vibrations can be excited by absorbing infrared radiation.

Experimental Protocol: Fourier-Transform Infrared (FTIR) Spectroscopy

For a solid sample like **4-(1-Adamantyl)-2-bromophenol**, the Attenuated Total Reflectance (ATR) or KBr pellet methods are commonly employed.

Methodology (ATR):

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- **Background Spectrum:** Acquire a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum to remove any signals from the atmosphere (e.g., CO₂, H₂O).
- **Sample Analysis:** Place a small amount of the solid sample onto the ATR crystal and apply pressure using the built-in clamp to ensure good contact.
- **Data Acquisition:** Acquire the IR spectrum, typically over the range of 4000-400 cm⁻¹.

Predicted IR Spectrum and Interpretation

The IR spectrum of **4-(1-Adamantyl)-2-bromophenol** is expected to show characteristic absorption bands for the O-H, C-H (aromatic and aliphatic), C=C (aromatic), and C-Br bonds.

Predicted Characteristic IR Absorptions:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3550-3200	Broad, Strong	O-H stretch (hydrogen-bonded)
3100-3000	Medium	Aromatic C-H stretch
2950-2850	Strong	Aliphatic C-H stretch (adamantyl)
1600-1450	Medium-Strong	Aromatic C=C stretch
~1200	Strong	C-O stretch (phenol)
~820	Strong	Aromatic C-H out-of-plane bend (para-disubstituted)
~650	Medium	C-Br stretch

Interpretation:

- O-H Stretch (3550-3200 cm⁻¹): A broad and strong absorption in this region is a clear indication of the phenolic hydroxyl group, with the broadening due to intermolecular hydrogen bonding.
- C-H Stretches (3100-2850 cm⁻¹): The sharp peaks just above 3000 cm⁻¹ are characteristic of aromatic C-H stretches, while the strong absorptions just below 3000 cm⁻¹ arise from the C-H bonds of the adamantyl group.
- Aromatic C=C Stretches (1600-1450 cm⁻¹): A series of absorptions in this region confirms the presence of the benzene ring.
- C-O Stretch (~1200 cm⁻¹): A strong band around 1200 cm⁻¹ is characteristic of the C-O stretching vibration in phenols.
- C-Br Stretch (~650 cm⁻¹): The presence of a band in the lower frequency region is indicative of the carbon-bromine bond.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides the exact molecular weight of the compound and valuable structural information through the analysis of its fragmentation pattern.

Experimental Protocol: Electron Ionization (EI) Mass Spectrometry

Electron Ionization (EI) is a common technique for the analysis of relatively small, volatile organic molecules.

Methodology:

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC). The sample is vaporized in a high vacuum.
- **Ionization:** The gaseous sample molecules are bombarded with a high-energy electron beam (typically 70 eV), which ejects an electron from the molecule to form a radical cation ($M^{+\bullet}$), the molecular ion.
- **Fragmentation:** The high internal energy of the molecular ion causes it to fragment into smaller, charged ions and neutral radicals.
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their m/z ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting the relative abundance of each ion as a function of its m/z value.

Predicted Mass Spectrum and Interpretation

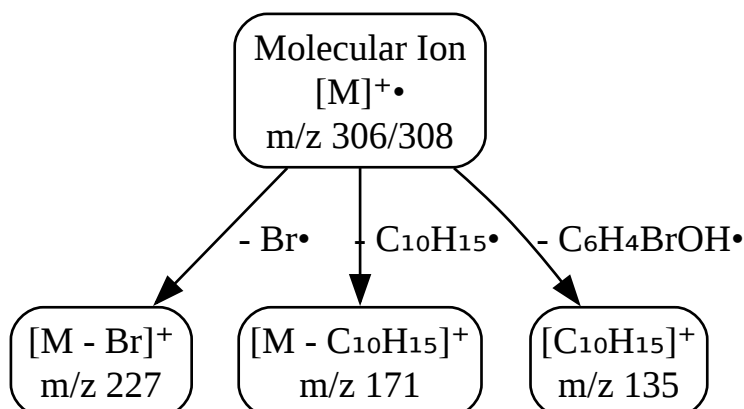
The mass spectrum of **4-(1-Adamantyl)-2-bromophenol** will show the molecular ion peak and a series of fragment ions.

Predicted Key Mass Spectral Peaks:

m/z	Ion
306/308	$[M]^+\bullet$ (Molecular Ion)
227	$[M - Br]^+$
171	$[M - C_{10}H_{15}]^+$
135	$[C_{10}H_{15}]^+$ (Adamantyl cation)

Interpretation:

- Molecular Ion (m/z 306/308):** The molecular ion peak is expected at m/z 306 and 308 with an approximate 1:1 ratio, which is characteristic of a compound containing one bromine atom (due to the natural abundance of the ^{79}Br and ^{81}Br isotopes). This provides a direct confirmation of the molecular weight.
- Loss of Bromine (m/z 227):** A significant peak at m/z 227 corresponds to the loss of a bromine radical from the molecular ion.
- Loss of Adamantyl Radical (m/z 171):** Cleavage of the bond between the aromatic ring and the adamantyl group would result in a fragment at m/z 171.
- Adamantyl Cation (m/z 135):** The adamantyl cation is a very stable carbocation and is expected to be a prominent peak in the mass spectrum.



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Caption: Predicted major fragmentation pathways for **4-(1-Adamantyl)-2-bromophenol** in EI-MS.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing the Electronic Structure

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. It is particularly useful for analyzing compounds with conjugated π -systems, such as aromatic rings.

Experimental Protocol: UV-Vis Spectroscopy

Methodology:

- **Sample Preparation:** Prepare a dilute solution of **4-(1-Adamantyl)-2-bromophenol** in a UV-transparent solvent, such as ethanol or cyclohexane. The concentration should be adjusted to give an absorbance reading between 0.2 and 1.0.
- **Blank Measurement:** Fill a cuvette with the pure solvent and record a baseline spectrum.
- **Sample Measurement:** Fill a matched cuvette with the sample solution and record the UV-Vis spectrum, typically over a range of 200-400 nm.

Predicted UV-Vis Spectrum and Interpretation

The UV-Vis spectrum of **4-(1-Adamantyl)-2-bromophenol** is expected to show absorption bands characteristic of a substituted phenol.

Predicted UV-Vis Absorption Maxima (λ_{max}):

- ~210-220 nm: This band is associated with a $\pi \rightarrow \pi^*$ transition of the benzene ring.
- ~270-290 nm: This band, often with fine structure, is also due to a $\pi \rightarrow \pi^*$ transition and is characteristic of the phenolic chromophore. The presence of the bromine and adamantyl substituents will cause a slight bathochromic (red) shift compared to unsubstituted phenol.

The position and intensity of these bands can be sensitive to the solvent and the pH of the solution.

Conclusion: A Unified Spectroscopic Picture

The combination of NMR, IR, MS, and UV-Vis spectroscopy provides a powerful and comprehensive toolkit for the structural elucidation of **4-(1-Adamantyl)-2-bromophenol**. Each technique offers a unique piece of the structural puzzle, and together they provide a self-validating system for confirming the identity and purity of this important synthetic intermediate. This guide has outlined the theoretical principles, practical experimental protocols, and expected spectral features for each of these techniques. By following these methodologies and principles of interpretation, researchers and drug development professionals can confidently characterize this and other complex organic molecules, ensuring the integrity and quality of their scientific endeavors.

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